

# Comprehensive Technical Guide: Molecular Weight and Formula of C<sub>6</sub>H<sub>13</sub>N·HBr

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	<i>N-allyl-N-isopropylamine hydrobromide</i>
CAS No.:	99726-37-1
Cat. No.:	B3176509

[Get Quote](#)

## Executive Summary

The chemical formula C<sub>6</sub>H<sub>13</sub>N·HBr represents the hydrobromide salt of a saturated amine with the base formula C<sub>6</sub>H<sub>13</sub>N. This stoichiometry yields a molecular weight of 180.09 g/mol.

In drug development and industrial synthesis, this formula most commonly refers to Cyclohexylamine Hydrobromide (CAS 26227-54-3), a white crystalline solid used as a fluxing agent and a synthesis intermediate. However, researchers must exercise caution as the formula is chemically ambiguous; it also applies to Azepane Hydrobromide and N-Methylpiperidine Hydrobromide. This guide provides the definitive calculation of its molecular mass, a protocol for structural disambiguation, and a detailed characterization of the primary isomer.

## Chemical Identity & Stoichiometry

### Precise Molecular Weight Calculation

To ensure analytical accuracy (e.g., for High-Resolution Mass Spectrometry), the molecular weight is calculated using IUPAC standard atomic weights.

Formula:  $C_6H_{13}N \cdot HBr$  (Empirical:  $C_6H_{14}BrN$ )[4][6][7][8]

Element	Count	Standard Atomic Weight ( g/mol )	Total Mass Contribution ( g/mol )
Carbon (C)	6	12.011	72.066
Hydrogen (H)	14	1.008	14.112
Nitrogen (N)	1	14.007	14.007
Bromine (Br)	1	79.904	79.904
Total MW	180.089		

Note: For stoichiometric calculations in the lab, use 180.09 g/mol .

## Structural Isomerism & Disambiguation

The base formula  $C_6H_{13}N$  implies a Hydrogen Deficiency Index (HDI) of 1, indicating the presence of either one ring or one double bond. In the context of stable hydrobromide salts, the cyclic saturated amines are the dominant forms.

Critical Analysis: You must verify the specific isomer before proceeding with synthesis or formulation.

Isomer Name	Structure Type	CAS (Salt)	Key Distinguishing Feature (NMR)
Cyclohexylamine HBr	Primary Amine (6-membered ring)	26227-54-3	Methine proton (-CH-NH <sub>3</sub> <sup>+</sup> ) multiplet at ~3.0 ppm.
Azepane HBr	Secondary Amine (7-membered ring)	50730-69-3	Symmetric methylene protons; no methine signal.
N-Methylpiperidine HBr	Tertiary Amine (6-membered ring)	98338-26-2	Singlet methyl group (-N-CH <sub>3</sub> ) at ~2.7 ppm.

## Synthesis & Production Protocol

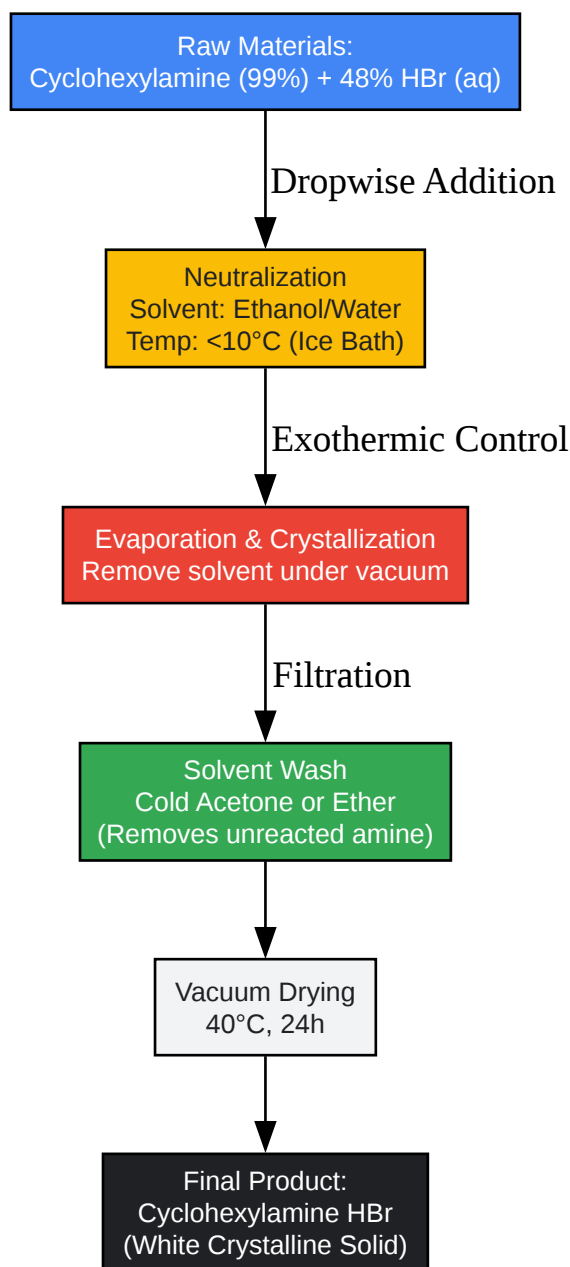
Target: Cyclohexylamine Hydrobromide (High Purity)

The synthesis relies on an acid-base neutralization reaction. This process is exothermic and requires controlled addition to prevent thermal degradation or discoloration.

### Reaction Mechanism

### Experimental Workflow (Graphviz)

The following diagram outlines the optimized synthesis and purification workflow to achieve >99% purity.



[Click to download full resolution via product page](#)

Caption: Step-by-step synthesis protocol for Cyclohexylamine Hydrobromide, emphasizing thermal control during neutralization.

## Detailed Methodology

- Preparation: Charge a reaction vessel with 0.1 mol of Cyclohexylamine dissolved in 50 mL of Ethanol. Cool to 0–5°C using an ice bath.

- Acid Addition: Add 0.1 mol of Hydrobromic acid (48% aq) dropwise over 30 minutes. Caution: The reaction is highly exothermic. Maintain internal temperature below 20°C.
- Crystallization: Concentrate the solution using a rotary evaporator until a white precipitate forms.
- Purification: Filter the solid and wash twice with cold acetone to remove trace free amines or oxidation products.
- Drying: Dry in a vacuum oven at 40°C to constant weight.

## Physicochemical Characterization

Data below refers specifically to Cyclohexylamine Hydrobromide (CAS 26227-54-3).<sup>[7][8][9][10][11][12]</sup>

Property	Value	Notes
Appearance	White crystalline powder	Hygroscopic; store in desiccator.
Melting Point	196–199°C	Sharp melting point indicates high purity.
Solubility	High in Water, Ethanol	Sparingly soluble in non-polar solvents (Hexane).
pH (1% aq)	~4.5 – 6.0	Weakly acidic due to hydrolysis of the ammonium salt.
Hygroscopicity	Moderate to High	Absorbs atmospheric moisture; affects weighing accuracy.

## Analytical Profiling (Quality Control)

To validate the identity of the synthesized salt and rule out isomers, use the following spectroscopic markers.

## Proton NMR ( $^1\text{H-NMR}$ ) in $\text{D}_2\text{O}$

- Cyclohexylamine HBr: Look for a distinct multiplet at 3.0–3.2 ppm corresponding to the single proton on the carbon attached to the nitrogen ( $\text{CH-NH}_3^+$ ). The ring protons appear as multiplets between 1.1–2.1 ppm.
- Differentiation: N-Methylpiperidine will show a sharp singlet ( $\text{N-CH}_3$ ) around 2.8 ppm, which is absent in Cyclohexylamine.

## Infrared Spectroscopy (FT-IR)

- Broad Band ( $2800\text{--}3200\text{ cm}^{-1}$ ): Strong N-H stretching vibrations characteristic of the primary ammonium salt ( $-\text{NH}_3^+$ ).
- Fingerprint Region: C-N stretch around  $1000\text{--}1200\text{ cm}^{-1}$ .

## Applications in Research & Development

- Pharmaceutical Intermediate: Used as a raw material for the synthesis of sulfonylurea herbicides and specific mucolytics. The cyclohexyl group is a common pharmacophore for lipophilicity modulation.
- Soldering Flux: The hydrobromide salt releases HBr at elevated temperatures (soldering heat), which acts as an activator to clean metal oxides without leaving conductive residues at room temperature.
- Organic Synthesis Reagent: Acts as a source of nucleophilic cyclohexylamine upon treatment with base, or as a proton source in non-aqueous media (if solubilized).

## References

- ChemicalBook. Cyclohexylamine hydrobromide Properties and Applications. Retrieved from .
- PubChem. Compound Summary: Cyclohexylammonium bromide (CID 117303).[7][10] National Library of Medicine. Retrieved from .
- LeapChem. Cyclohexylamine Hydrobromide Product Specifications. Retrieved from .

- Sigma-Aldrich. Product Specification: Cyclohexylamine (Free Base) and Salts. Retrieved from .
- NIST Chemistry WebBook. Cyclohexanamine Data. National Institute of Standards and Technology. Retrieved from .

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. nbinno.com](http://nbinno.com) [nbinno.com]
- [2. CAS 626-67-5: N-Methylpiperidine | CymitQuimica](#) [cymitquimica.com]
- [3. Azepane - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [4. Azepane--hydrogen bromide \(1/1\) | C6H14BrN | CID 70590728 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [5. Welcome to www.3bsc.com](http://www.3bsc.com) [3bsc.com]
- [6. garudachem.com](http://garudachem.com) [garudachem.com]
- [7. Page loading...](#) [wap.guidechem.com]
- [8. CAS 26227-54-3: Cyclohexanamine, hydrobromide \(1:1\)](#) [cymitquimica.com]
- [9. macsenlab.com](http://macsenlab.com) [macsenlab.com]
- [10. Cyclohexylammonium bromide | C6H14BrN | CID 117303 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [11. store.p212121.com](http://store.p212121.com) [store.p212121.com]
- [12. Cyclohexylamine hydrobromide | 26227-54-3](#) [chemicalbook.com]
- To cite this document: BenchChem. [Comprehensive Technical Guide: Molecular Weight and Formula of C<sub>6</sub>H<sub>13</sub>N·HBr]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3176509/docs#comprehensive-technical-guide-molecular-weight-and-formula-of-c-h-n-hbr]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)